

Spectroscopic Profile of Tert-butyldimethylsilyl Fluoride: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyldimethylsilyl fluoride*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Tert-butyldimethylsilyl fluoride** (TBDMSF). Due to the limited availability of complete, experimentally verified datasets for this specific compound, this guide combines available data with well-established spectroscopic trends for closely related organosilicon compounds to offer a reliable predictive profile. The information herein is intended to support researchers in the identification, characterization, and application of TBDMSF in synthetic chemistry and drug development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic and organometallic compounds. The following tables summarize the predicted and observed (where available) NMR data for **Tert-butyldimethylsilyl fluoride**.

¹H NMR Data

The proton NMR spectrum of TBDMSF is expected to be simple, showing two distinct signals corresponding to the protons of the tert-butyl and the methyl groups.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
~0.9 - 1.0	Singlet	9H	C(CH ₃) ₃	N/A
~0.1 - 0.2	Doublet	6H	Si(CH ₃) ₂	³ J(H-F) $\approx$ 7-8 Hz

Note: The chemical shifts are estimated based on data for other tert-butyldimethylsilyl compounds. The doublet for the Si-methyl protons arises from coupling to the fluorine atom.

¹³C NMR Data

The carbon NMR spectrum will reflect the carbon framework of the molecule, with signals for the quaternary and primary carbons of the tert-butyl group, and the methyl carbons attached to the silicon atom.

Chemical Shift (δ) ppm	Assignment
~26	C(CH ₃) ₃
~18	C(CH ₃) ₃
~ -4	Si(CH ₃) ₂

Note: These chemical shifts are estimations based on known values for similar tert-butyldimethylsilyl derivatives.^{[1][2]} Some minor splitting of the Si-CH₃ signal due to coupling with fluorine might be observed.

¹⁹F NMR Data

Fluorine-19 NMR is a highly sensitive technique for the direct observation of fluorine atoms in a molecule.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
~ -160 to -170	Septet	³ J(F-H) $\approx$ 7-8 Hz

Note: The chemical shift is predicted based on the typical range for alkylsilyl fluorides and is referenced to CFCl_3 .^[3] The septet multiplicity is due to coupling with the six equivalent protons of the two methyl groups attached to the silicon atom.

Infrared (IR) Spectroscopy

The IR spectrum of **Tert-butyldimethylsilyl fluoride** will exhibit characteristic absorption bands corresponding to the vibrations of its functional groups.

Wavenumber (cm^{-1})	Intensity	Assignment
~2960-2860	Strong	C-H stretching (tert-butyl and methyl)
~1470, 1365	Medium	C-H bending (tert-butyl)
~1250	Strong	Si-CH ₃ symmetric deformation
~830-780	Strong	Si-C stretching and CH ₃ rocking
~950-810	Strong	Si-F stretching ^[4]

Note: The Si-F stretching frequency is a key diagnostic peak for this compound. The exact positions of the peaks can be influenced by the physical state of the sample (e.g., neat liquid, solution).^[4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **Tert-butyldimethylsilyl fluoride**, electron ionization (EI) is a common method.

m/z	Relative Intensity	Assignment
134	Low	$[M]^+$ (Molecular Ion)
119	Moderate	$[M - CH_3]^+$
77	High	$[(CH_3)_2SiF]^+$ [5]
57	High	$[C(CH_3)_3]^+$ [5]
56	Moderate	$[C_4H_8]^+$ (from isobutene elimination) [5] [6]

Note: The fragmentation is characterized by the loss of a methyl group and the formation of the stable tert-butyl cation. The base peak is often observed at m/z 77, corresponding to the dimethylsilyl fluoride cation.[\[5\]](#)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for **Tert-butyldimethylsilyl fluoride**. These should be adapted based on the specific instrumentation and safety guidelines of the laboratory.

NMR Spectroscopy

- Sample Preparation: Prepare a solution of **Tert-butyldimethylsilyl fluoride** (typically 5-25 mg) in a deuterated solvent (e.g., $CDCl_3$, C_6D_6) in a standard 5 mm NMR tube. The concentration should be adjusted to obtain a good signal-to-noise ratio.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 300 MHz or higher).
- 1H NMR: Acquire the spectrum with a standard pulse sequence. Key parameters include a spectral width of approximately 10-15 ppm, a sufficient number of scans for good signal-to-noise, and a relaxation delay of 1-5 seconds.
- ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A wider spectral width (e.g., -10 to 50 ppm) is necessary. Due to the lower natural abundance of ^{13}C , a larger number of scans and a longer acquisition time will be required.

- ^{19}F NMR: Use a probe tuned to the fluorine frequency. The spectral width should be large enough to encompass the expected chemical shift range (e.g., -200 to 0 ppm). Proton coupling may be observed, or a proton-decoupled spectrum can be acquired for simplification.

Infrared (IR) Spectroscopy

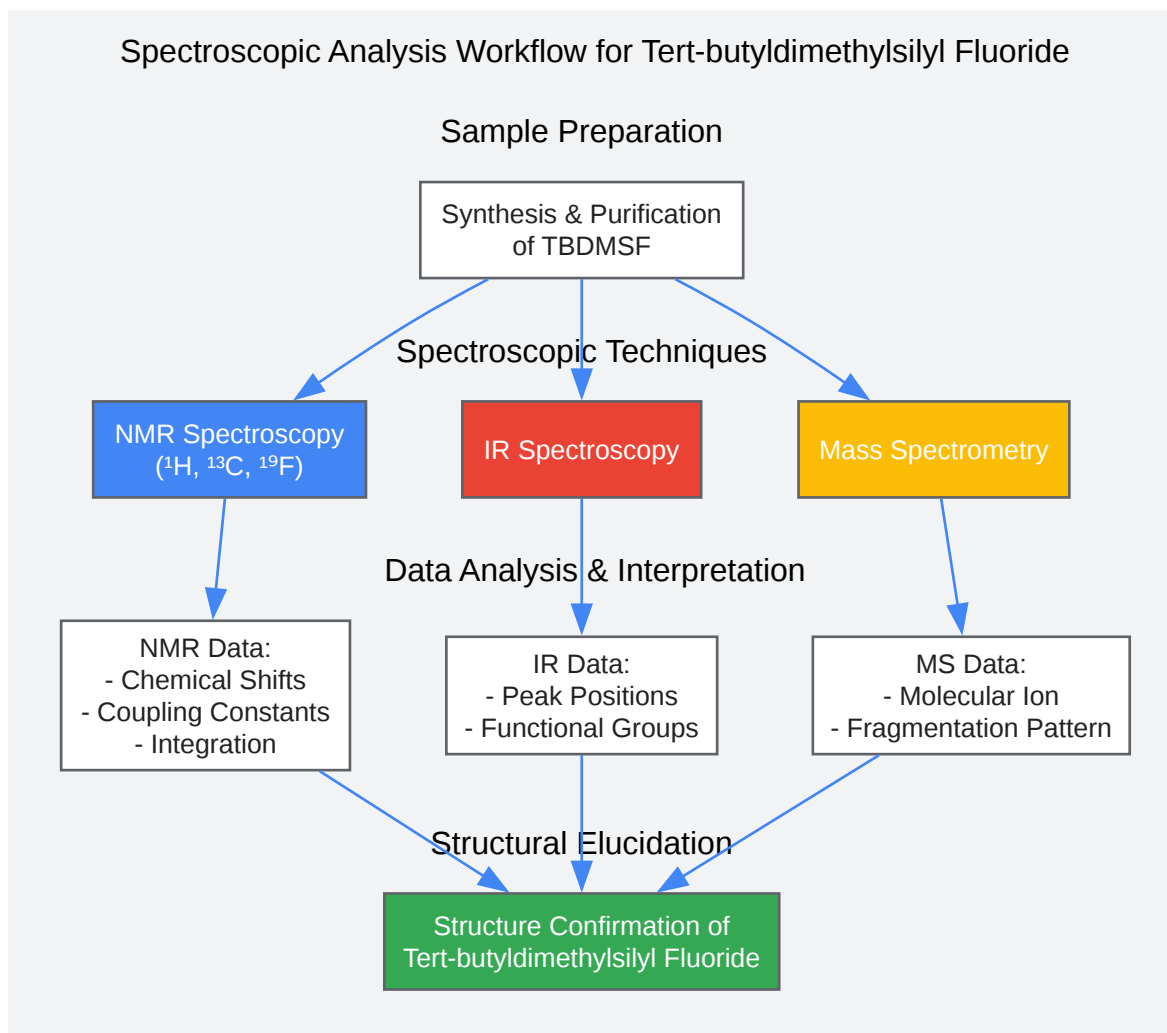
- Sample Preparation: As **Tert-butyldimethylsilyl fluoride** is a liquid, the spectrum can be obtained neat. Place a drop of the liquid between two KBr or NaCl plates to form a thin film. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-IR range (typically $4000\text{--}400\text{ cm}^{-1}$). Acquire a background spectrum of the empty sample holder or clean ATR crystal first, which is then automatically subtracted from the sample spectrum. An appropriate number of scans (e.g., 16-32) should be co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- Sample Introduction: Due to its volatility, **Tert-butyldimethylsilyl fluoride** is well-suited for Gas Chromatography-Mass Spectrometry (GC-MS). A dilute solution in a volatile organic solvent (e.g., dichloromethane, hexane) is injected into the GC. Direct infusion via a volatile solids probe may also be possible.
- Instrumentation: A mass spectrometer equipped with an electron ionization (EI) source is typically used.
- Data Acquisition: The mass spectrum is recorded over a mass range of approximately m/z 30-200. The electron energy is typically set to 70 eV. The resulting spectrum will show the molecular ion and characteristic fragment ions.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **Tert-butyldimethylsilyl fluoride**.



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Caption: Logical workflow for the spectroscopic analysis of **Tert-butyldimethylsilyl Fluoride**.

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